

Personal protective equipment for handling pyridine-2-thiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *pyridine-2-thiol*

Cat. No.: *B7724439*

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Essential Safety and Handling Guide for Pyridine-2-thiol

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This document provides critical safety and logistical information for the handling and disposal of **pyridine-2-thiol** (CAS No. 2637-34-5). The following procedural guidance is designed to ensure the safe execution of laboratory operations involving this compound.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure to **pyridine-2-thiol**. The following table summarizes the recommended PPE for handling this chemical.

PPE Category	Recommended Equipment	Best Practices
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield should be worn in addition to goggles when there is a significant risk of splashing.	Ensure eye protection meets appropriate government standards (e.g., NIOSH in the US or EN 166 in the EU).
Hand Protection	Chemically resistant, impervious gloves (e.g., nitrile or butyl rubber).	Gloves must be inspected for integrity before each use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves as hazardous waste. Wash and dry hands thoroughly after handling. [1] [2]
Respiratory Protection	A NIOSH-approved respirator is required if working outside of a fume hood, if ventilation is inadequate, or if dust is generated. The type of respirator will depend on the concentration and nature of the airborne contaminant.	Ensure proper fit and training before using a respirator. For high concentrations, a full-face respirator or a supplied-air respirator may be necessary. [3]
Protective Clothing	A lab coat or a full chemical-protective suit.	Wear fire/flame resistant and impervious clothing. Remove and wash contaminated clothing before reuse. [3]

Operational Plan for Safe Handling and Disposal

A systematic approach is essential for safely managing **pyridine-2-thiol** throughout its lifecycle in the laboratory.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[1][2]
- Keep the container tightly closed when not in use.
- The storage area should be clearly labeled with the appropriate hazard warnings.

2. Handling and Use:

- All handling of **pyridine-2-thiol**, whether in solid or solution form, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure adequate ventilation.[3]
- Use the smallest quantity of the substance necessary for the experiment.
- Avoid the formation of dust.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling.

3. Spill Management:

- Minor Spill:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid raising dust.
 - Collect the absorbed material into a sealed, labeled hazardous waste container.
- Major Spill:
 - Evacuate the laboratory and restrict access.

- Contact your institution's environmental health and safety (EHS) department immediately.

4. First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[3\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical help.[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[3\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

All waste containing **pyridine-2-thiol** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated gloves, absorbent materials, and empty containers, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **pyridine-2-thiol** in a separate, sealed, and clearly labeled hazardous waste container.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Do not dispose of down the drain.

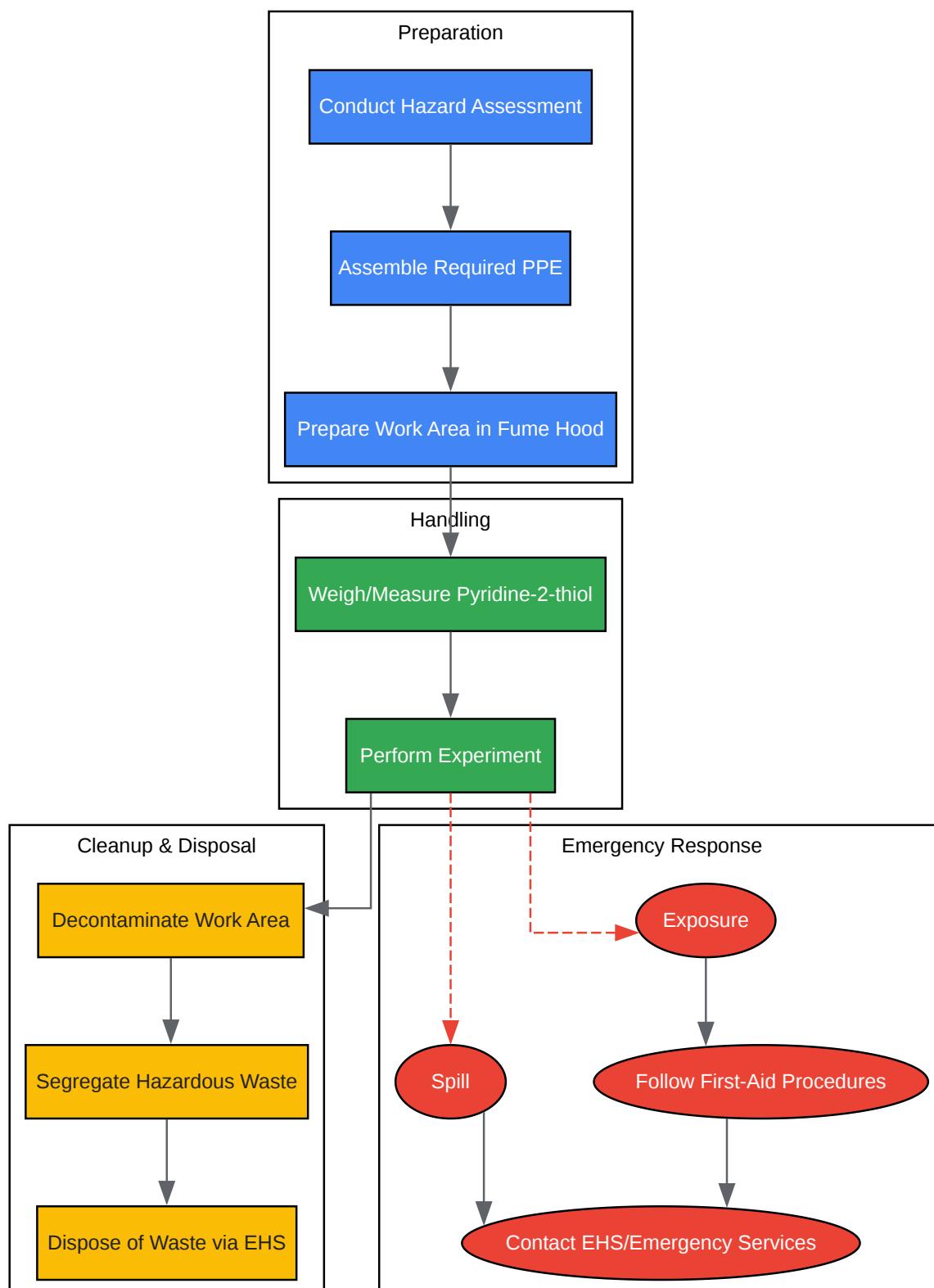
Quantitative Data

The following table summarizes key quantitative data for **pyridine-2-thiol**.

Property	Value	Source
CAS Number	2637-34-5	[1] [2]
Molecular Formula	C ₅ H ₅ NS	[2]
Molecular Weight	111.16 g/mol	
Appearance	Yellow to brown solid	[2]
Melting Point	125-130 °C	
Occupational Exposure Limits (OELs)	No specific OELs have been established for pyridine-2-thiol by major regulatory bodies. [1] [4] [5] [6] For the related compound pyridine (CAS 110-86-1), the following OELs are established: OSHA PEL: 5 ppm (15 mg/m ³) TWA; NIOSH REL: 5 ppm (15 mg/m ³) TWA; ACGIH TLV: 5 ppm TWA. [7] [8] [9] [10]	N/A
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[3]

Disclaimer: The occupational exposure limits for pyridine are provided for informational purposes only as a reference for a structurally related compound and should not be used as safe exposure limits for **pyridine-2-thiol**.

Experimental Workflow and Safety Protocol

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Caption: Workflow for the safe handling and disposal of **pyridine-2-thiol**.

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